

Proper Disposal of Vorozole: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Vorozole, (-)-

Cat. No.: B15185656

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The proper disposal of Vorozole, a competitive aromatase inhibitor, is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.^{[1][2][3]} Due to its classification as a potent, pharmacologically active material that is harmful if swallowed and very toxic to aquatic life with long-lasting effects, strict protocols must be followed.^[4] This guide provides essential, step-by-step procedures for the safe handling and disposal of Vorozole waste in a research environment.

Hazard and Safety Summary

Before handling Vorozole, it is crucial to be aware of its primary hazards. This information directly informs the necessary precautions for disposal.

Identifier	Information	Reference
CAS Number	129731-10-8	[4]
Molecular Formula	C ₁₆ H ₁₃ ClN ₆	[4]
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[4]
GHS Precautionary Statements	P264: Wash skin thoroughly after handling P270: Do not eat, drink or smoke when using this product P273: Avoid release to the environment P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell P391: Collect spillage P501: Dispose of contents/container to an approved waste disposal plant	[4]

Step-by-Step Disposal Protocol

The guiding principle for managing Vorozole waste is to prevent its generation where possible and to ensure that any waste generated is handled in a way that minimizes risk.[2] All disposal activities must comply with local, state, and federal regulations.[5]

Waste Identification and Segregation

- Identify all Vorozole waste streams: This includes pure, unused product, contaminated lab materials (e.g., gloves, pipette tips, bench paper), empty containers, and solutions containing Vorozole.
- Segregate Vorozole waste: Do not mix Vorozole waste with non-hazardous or other types of chemical waste.[6] Use dedicated, clearly labeled, and appropriate waste containers.[1][7]

Packaging and Labeling

- **Solid Waste:** Collect solid waste (e.g., contaminated personal protective equipment (PPE), absorbent materials) in a designated, puncture-resistant container with a secure lid.
- **Liquid Waste:** Collect liquid waste in a compatible, leak-proof container. Ensure the container material is appropriate for the solvent used.
- **Empty Containers:** Even empty containers can retain product residue and should be treated as hazardous waste.^[8] Do not rinse them into the sanitary sewer system. Seal and dispose of them via the chemical waste stream.
- **Labeling:** Clearly label every waste container with "Hazardous Waste," the full chemical name "Vorozole," and the associated hazards (e.g., "Toxic," "Environmental Hazard").^[3]

Storage

- **Designated Area:** Store sealed waste containers in a designated, secure, and well-ventilated Satellite Accumulation Area within or near the laboratory.^{[1][3]}
- **Secondary Containment:** Use secondary containment (e.g., a larger, chemically resistant tray or bin) to prevent the spread of material in case of a leak.
- **Inventory:** Keep a log of the waste generated, including the quantity and date of generation.^[3]

Final Disposal

- **Licensed Waste Disposal Company:** Arrange for the collection and disposal of Vorozole waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^[1]
- **Approved Disposal Method:** The recommended method for final disposal is incineration at an approved and licensed waste disposal plant.^{[4][8]} This ensures the complete destruction of the active pharmacological ingredient.
- **Avoid Environmental Release:** Under no circumstances should Vorozole or its containers be disposed of in regular trash or flushed down the drain.^{[4][9]} Its high toxicity to aquatic life

necessitates strict containment.[4]

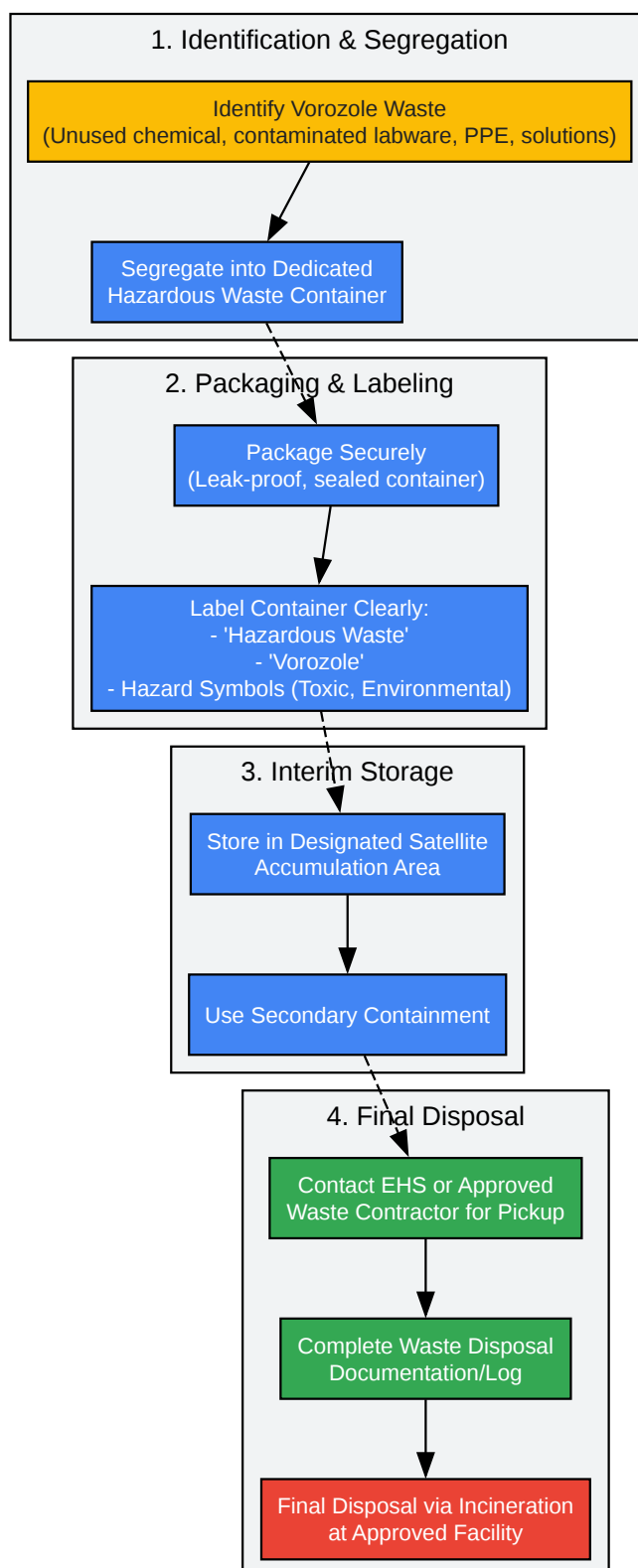
Accidental Release and Spill Protocol

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

- **Evacuate and Secure:** Alert personnel in the immediate area and restrict access. Ensure the area is well-ventilated.[9]
- **Wear Appropriate PPE:** At a minimum, this includes a lab coat, safety goggles with side shields, and chemical-resistant gloves.[4] A respirator may be necessary depending on the scale of the spill and the potential for aerosolization.[4]
- **Contain and Clean:**
 - For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it into a labeled hazardous waste container.[5][8] Using a vacuum with a HEPA filter is recommended.[8]
 - For liquid spills, cover with an inert absorbent material (e.g., diatomite, universal binders).[4]
- **Decontaminate:** Clean the spill area and any contaminated equipment by scrubbing with alcohol, followed by soap and water.[4]
- **Dispose of Cleanup Materials:** All materials used for cleanup (absorbents, wipes, contaminated PPE) must be disposed of as hazardous Vorozole waste.[4]

Vorozole Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of Vorozole in a laboratory setting.



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Caption: Workflow for the safe disposal of Vorozole waste.

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